

Application Note: Bay 65-1942 (R-Form) Handling & Storage

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Compound of Interest

Compound Name: Bay 65-1942 R form

Cat. No.: B10862299

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Abstract & Compound Identity

Bay 65-1942 (R-Form) is the less active enantiomer (distomer) of the potent, ATP-competitive, and selective IKK β inhibitor, Bay 65-1942.^[1] While the active enantiomer (typically the S-form or racemate) is utilized to block NF- κ B signaling by preventing I κ B α phosphorylation, the R-form serves a critical role as a negative control in biological assays. This allows researchers to distinguish between on-target pharmacological effects and non-specific toxicity or off-target interactions.

This guide details the rigorous handling, storage, and solubilization protocols required to maintain the chemical integrity of the R-form, ensuring valid experimental comparisons.

Physicochemical Properties^{[2][3][4]}

Property	Data
Compound Name	Bay 65-1942 (R-Form)
CAS Number	758683-21-5
Molecular Weight	~395.45 g/mol (Free Base)
Chemical Formula	C ₂₂ H ₂₅ N ₃ O ₄
Appearance	White to gray solid
Solubility	Soluble in DMSO (≥ 100 mg/mL); Insoluble in water
Primary Utility	Negative control for IKKβ inhibition studies

Handling & Storage Protocols

Core Directive: Stability Preservation

Like many kinase inhibitors, Bay 65-1942 (R-Form) is sensitive to moisture and repeated freeze-thaw cycles. The following protocols are designed to prevent hydrolysis and precipitation.

A. Solid State Storage

- Temperature: Store at -20°C for up to 3 years.
- Environment: Keep in a sealed container with desiccant.
- Equilibration: Before opening the vial, allow it to warm to room temperature (approx. 30 minutes). Why? Opening a cold vial in humid air causes condensation to form on the hygroscopic solid, leading to degradation.

B. Stock Solution Preparation (DMSO)

Target Concentration: 10 mM (Standard Stock)

- Solvent Selection: Use anhydrous DMSO (Dimethyl Sulfoxide), ACS grade or higher. Avoid ethanol if possible, as solubility is significantly lower.

- Dissolution:
 - Weigh the desired amount of Bay 65-1942 (R-Form).
 - Add DMSO to achieve the target concentration (e.g., for 1 mg of powder, add ~253 μ L DMSO for 10 mM).
 - Vortex vigorously for 30 seconds.
 - Troubleshooting: If particulates remain, sonicate in a water bath at 37°C for 5–10 minutes.
- Aliquoting (Critical):
 - Do NOT store the bulk stock solution in a single tube.
 - Aliquot into single-use volumes (e.g., 20 μ L or 50 μ L) in light-protective, O-ring sealed cryovials.
- Storage:
 - -80°C: Stable for 6 months (Recommended).[\[2\]](#)
 - -20°C: Stable for 1 month.
 - 4°C: Use within 1 week.

C. In Vivo Formulation (Vehicle Guide)

When using the R-Form as a control in animal models, the vehicle must match the active drug group exactly.

Recommended Formulation (Solubility ~2.5 mg/mL):

- 10% DMSO (Dissolve compound here first).
- 40% PEG300 (Add slowly while vortexing).
- 5% Tween-80 (Add and vortex).

- 45% Saline (Add last).

Note: Always prepare fresh immediately prior to dosing.

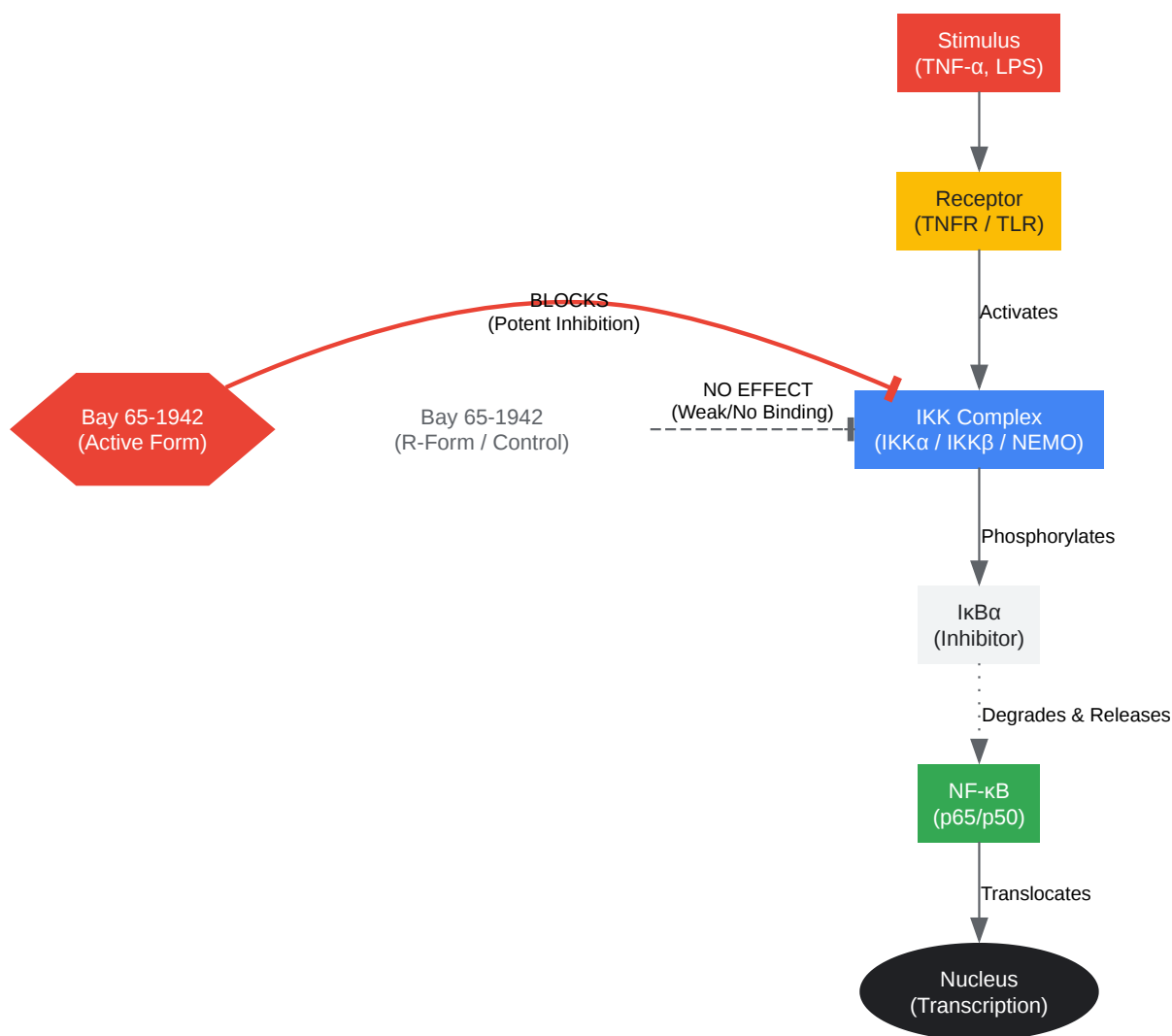
Experimental Application: The Negative Control

Scientific Rationale

In kinase inhibition studies, off-target toxicity is a common confounder. By treating a parallel experimental group with the Bay 65-1942 R-Form, which possesses the same chemical structure but significantly reduced affinity for the IKK β ATP-binding pocket, you validate that the observed phenotype (e.g., reduced cytokine production) is due to specific IKK β blockade.

Mechanism of Action & Control Logic

The diagram below illustrates the NF- κ B signaling pathway.^[3] The Active Bay 65-1942 blocks the IKK Complex.^{[1][3][4][5]} The R-Form (Control) should theoretically allow the pathway to proceed or show significantly reduced inhibition (higher IC₅₀).



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Figure 1: Mechanism of Action showing the specific blockade of IKK β by the active form, contrasted with the R-form negative control.

Experimental Protocol: In Vitro Cell Viability Assay

Objective: Determine if cytotoxicity is mechanism-dependent (IKK β inhibition) or off-target.

- Cell Seeding: Seed cells (e.g., MYL-R or DLBCL lines) in 96-well plates (4×10^4 cells/well). Incubate for 24 hours.
- Preparation:
 - Thaw 10 mM stock of Bay 65-1942 (Active).
 - Thaw 10 mM stock of Bay 65-1942 (R-Form).
- Treatment:
 - Create a dilution series (e.g., 0.1 μ M to 10 μ M) for both compounds in culture media.
 - Control Group: DMSO vehicle only (0.1% final concentration).
 - Experimental Group: Active Bay 65-1942.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Negative Control Group: R-Form Bay 65-1942.[\[1\]](#)
- Incubation: Treat cells for 24–48 hours.
- Readout: Perform MTS or CellTiter-Glo assay.
- Interpretation:
 - Valid Result: Active form shows dose-dependent viability reduction; R-Form shows viability similar to DMSO control (or significantly higher IC_{50}).
 - Off-Target Toxicity: Both Active and R-Form show similar killing curves.

Safety & Disposal

- Hazard Classification: Bay 65-1942 is a potent bioactive molecule. Treat as toxic if swallowed or inhaled.
- PPE: Wear nitrile gloves, lab coat, and safety glasses. Handle powder in a biosafety cabinet or chemical fume hood to prevent inhalation.

- Disposal: Collect all solid and liquid waste in designated hazardous chemical waste containers. Do not dispose of down the drain.

References

- American Physiological Society. IKK β inhibition attenuates myocardial injury and dysfunction following acute ischemia-reperfusion injury. Am J Physiol Heart Circ Physiol. 2007 Oct;293(4):H2248-53. Retrieved from [[Link](#)]
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